

Technical Support Center: YE120 Activity Confirmation

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Compound of Interest

Compound Name: YE120
CAS No.: 383124-82-1
Cat. No.: B1684258

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers in confirming the activity of **YE120**, a GPR35 agonist.

Frequently Asked Questions (FAQs)

Q1: What is **YE120** and what is its primary mechanism of action?

YE120 is a potent synthetic agonist for the G protein-coupled receptor 35 (GPR35). Its primary mechanism of action is to bind to and activate GPR35, initiating downstream intracellular signaling cascades.

Q2: What are the known signaling pathways activated by GPR35 upon **YE120** binding?

GPR35 is known to couple to several G protein families, leading to diverse downstream effects. The primary signaling pathways include:

- **Gai/o:** Inhibition of adenylyl cyclase, leading to decreased cyclic AMP (cAMP) levels.
- **Gα12/13:** Activation of RhoA signaling pathways, which can influence cell shape and motility.

- β -arrestin recruitment: This pathway is involved in receptor desensitization and internalization, but can also initiate G protein-independent signaling, such as the activation of ERK1/2.[1]

Q3: What are the recommended in vitro assays to confirm that **YE120** is active?

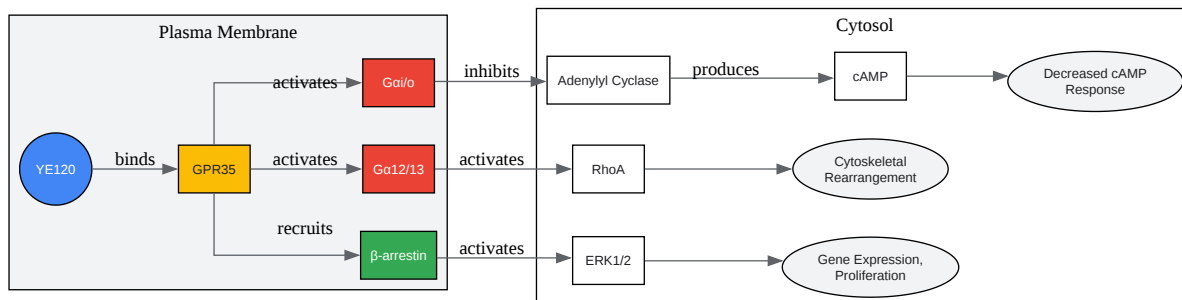
To confirm the agonist activity of **YE120** on GPR35, the following assays are recommended:

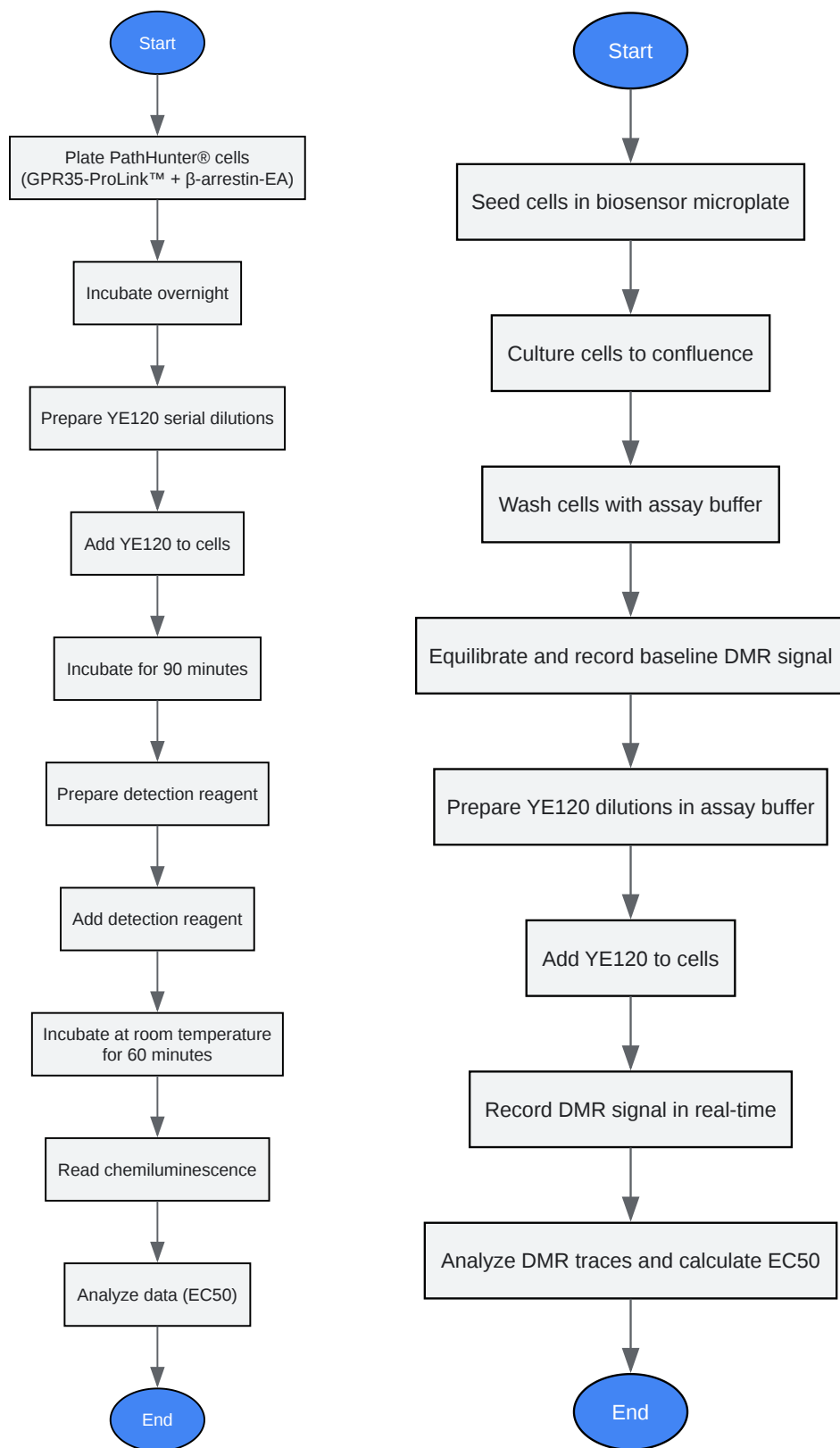
- β -arrestin Recruitment Assays: These assays directly measure the recruitment of β -arrestin to the activated GPR35 receptor. They are robust and well-suited for high-throughput screening.[2]
- Dynamic Mass Redistribution (DMR) Assays: This label-free technology provides a holistic readout of the cellular response to GPR35 activation by detecting changes in intracellular mass distribution.[3]
- ERK1/2 Phosphorylation Assays: As β -arrestin recruitment can lead to ERK1/2 activation, measuring the phosphorylation of ERK1/2 can be an indirect confirmation of **YE120** activity. [1]

Q4: Are there species-specific differences in **YE120** activity?

Yes, significant species-specific differences in the potency of GPR35 agonists have been reported.[4] It is crucial to use the appropriate species ortholog of GPR35 in your experiments to ensure the relevance of your findings. The potency of **YE120** may vary between human, rat, and mouse GPR35.

GPR35 Signaling Pathway





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References

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- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Therapeutic Opportunities and Challenges in Targeting the Orphan G Protein-Coupled Receptor GPR35 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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